

Ethyl 2-bromooctanoate: A Technical Guide to Purity, Grades, and Applications

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Compound of Interest

Compound Name: Ethyl 2-bromooctanoate

Cat. No.: B1360028

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For Researchers, Scientists, and Drug Development Professionals

Ethyl 2-bromooctanoate is a versatile halogenated ester widely employed as a key intermediate in organic synthesis, particularly in the pharmaceutical and specialty chemical industries. Its utility stems from the presence of a reactive bromine atom at the alpha position to the ester carbonyl group, making it an excellent substrate for nucleophilic substitution and carbon-carbon bond-forming reactions. This technical guide provides an in-depth overview of the purity, available grades, synthesis, purification, and analytical characterization of **Ethyl 2-bromooctanoate**, tailored for professionals in research and drug development.

Available Grades and Purity Specifications

Ethyl 2-bromooctanoate is commercially available in several grades, each with a specified purity level suitable for different applications. The most common grades are Technical, Reagent, and High-Purity grades, with purities typically ranging from 95% to over 99%. While specific designations like ACS, USP, or pharmaceutical grade are not always explicitly advertised by all suppliers for this compound, custom manufacturing to meet these standards is often possible.

Grade	Typical Purity (%)	Common Impurities	Primary Applications
Technical Grade	≥ 95%	Starting materials (Octanoic acid, Ethanol), over-brominated species, residual acid catalyst	General organic synthesis, industrial applications where high purity is not critical.
Reagent Grade	≥ 98%	Trace amounts of starting materials and by-products	Laboratory research, process development, synthesis of non-critical intermediates.
High-Purity Grade	≥ 99%	Minimal traces of organic impurities and water	Synthesis of active pharmaceutical ingredients (APIs), cGMP processes, and other applications requiring stringent quality control.

Synthesis and Purification of Ethyl 2-bromooctanoate

The synthesis of **Ethyl 2-bromooctanoate** is typically a two-step process involving the α -bromination of octanoic acid followed by esterification. The Hell-Volhard-Zelinsky (HVZ) reaction is a classic and robust method for the selective α -bromination of carboxylic acids. The resulting 2-bromooctanoic acid is then esterified, commonly via a Fischer esterification, to yield the final product.

Experimental Protocols

Step 1: Synthesis of 2-bromooctanoic acid via Hell-Volhard-Zelinsky Reaction

This procedure outlines the synthesis of the intermediate, 2-bromooctanoic acid, from octanoic acid.

Materials:

- Octanoic acid
- Red phosphorus
- Bromine
- Thionyl chloride (optional, can be used to form the acyl halide in situ)
- Water (deionized)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, add octanoic acid and a catalytic amount of red phosphorus.
- Gently heat the mixture.
- Slowly add bromine from the dropping funnel. The reaction is exothermic and will generate hydrogen bromide gas, which should be scrubbed.
- After the addition is complete, continue to heat the mixture under reflux until the reaction is complete (monitored by GC or TLC).
- Cool the reaction mixture to room temperature.
- Slowly and carefully add water to quench the reaction and hydrolyze the intermediate acyl bromide.
- Extract the 2-bromooctanoic acid with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with water and then with a saturated sodium bicarbonate solution to remove any unreacted octanoic acid.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude 2-bromooctanoic acid.

Step 2: Synthesis of **Ethyl 2-bromooctanoate** via Fischer Esterification

This procedure details the esterification of 2-bromooctanoic acid to the final product.

Materials:

- 2-bromooctanoic acid (from Step 1)
- Ethanol (anhydrous)
- Concentrated sulfuric acid (or other acid catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, dissolve 2-bromooctanoic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Heat the mixture to reflux for several hours. The reaction progress can be monitored by TLC or GC.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure.
- Dissolve the residue in an organic solvent like diethyl ether and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

- The crude **Ethyl 2-bromooctanoate** can be purified by vacuum distillation to achieve the desired purity.

Purification to High Purity Grades

Achieving purities of 98% and above typically requires careful purification of the crude product.

- Fractional Vacuum Distillation: This is the most common and effective method for purifying **Ethyl 2-bromooctanoate**. By carefully controlling the temperature and pressure, fractions with different boiling points can be separated, effectively removing lower and higher boiling impurities.
- Chromatography: For very high purity requirements (e.g., >99.5%), column chromatography on silica gel can be employed. A non-polar eluent system, such as a mixture of hexane and ethyl acetate, is typically used.

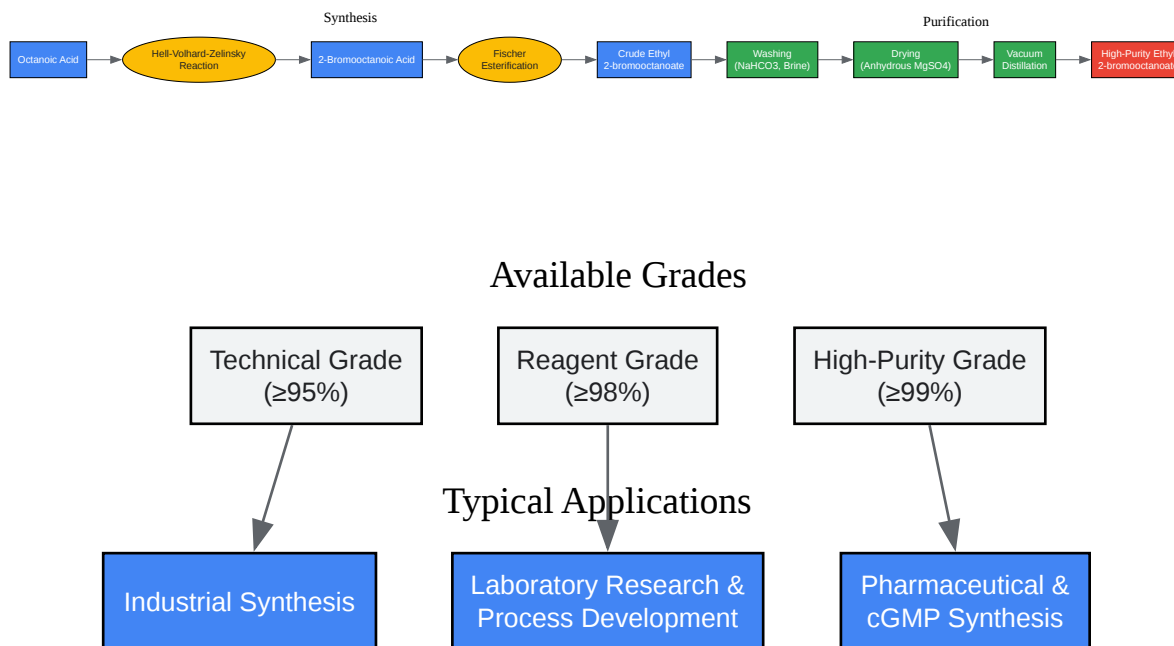
Analytical Methods for Purity Determination

A combination of chromatographic and spectroscopic techniques is used to determine the purity of **Ethyl 2-bromooctanoate** and to identify any impurities.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating volatile compounds and identifying them based on their mass spectra. It is widely used to determine the purity of **Ethyl 2-bromooctanoate** and to identify and quantify any volatile impurities.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for confirming the structure of the molecule and for detecting the presence of impurities. The integration of proton signals in the ^1H NMR spectrum can be used to quantify the purity relative to a known internal standard.
- High-Performance Liquid Chromatography (HPLC): HPLC with a UV detector can be used for the quantitative analysis of **Ethyl 2-bromooctanoate**, especially for less volatile impurities.
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for confirming the presence of the ester functional group (strong $\text{C}=\text{O}$ stretch around 1740 cm^{-1}) and the $\text{C}-\text{Br}$ bond.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical flow of the synthesis and purification process, as well as the relationship between the different grades and their applications.



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